

Laboratory guidelines for handling and storage of AZD5099

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Compound of Interest

Compound Name: AZD5099

Cat. No.: B1666220

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Application Notes and Protocols for AZD5099

For Researchers, Scientists, and Drug Development Professionals

These guidelines provide detailed procedures for the handling, storage, and in-vitro evaluation of **AZD5099**, a potent inhibitor of bacterial type II topoisomerases.

Product Information

| Property | Data | Reference |
|---------------------|--|-----------|
| Chemical Name | 2-((4-((3,4-dichloro-5-methyl-1H-pyrrole-2-carbonyl)amino)-3-methoxy-1-piperidyl)-4-((2-methoxy-1-methylethyl)carbamoyl)thiazole-5-carboxylic acid | [1] |
| Molecular Formula | C ₂₁ H ₂₇ Cl ₂ N ₅ O ₆ S | |
| Molecular Weight | 548.44 g/mol | |
| Mechanism of Action | Inhibitor of bacterial type II topoisomerases (DNA gyrase and topoisomerase IV) by targeting the ATP binding site. | [1] |

Handling and Storage

Proper handling and storage of **AZD5099** are critical to maintain its stability and ensure accurate experimental results.

Safety Precautions

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including laboratory coats, safety glasses, and gloves, when handling **AZD5099** in powder or solution form.
- **Ventilation:** Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or aerosols.
- **Contact:** Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.

Storage Conditions

| Form | Storage Temperature | Stability Notes |
|--------------------|---------------------|---|
| Lyophilized Powder | -20°C | Store in a tightly sealed container, protected from light and moisture. |
| Stock Solutions | -80°C | Aliquot to avoid repeated freeze-thaw cycles. Solutions are generally stable for up to one month. |

Reconstitution of Lyophilized Powder

Objective: To prepare a concentrated stock solution of **AZD5099** for use in various assays. Dimethyl sulfoxide (DMSO) is a common solvent for initial reconstitution.

Materials:

- **AZD5099** lyophilized powder
- Anhydrous dimethyl sulfoxide (DMSO)

- Sterile, nuclease-free microcentrifuge tubes
- Calibrated pipettes and sterile tips

Protocol:

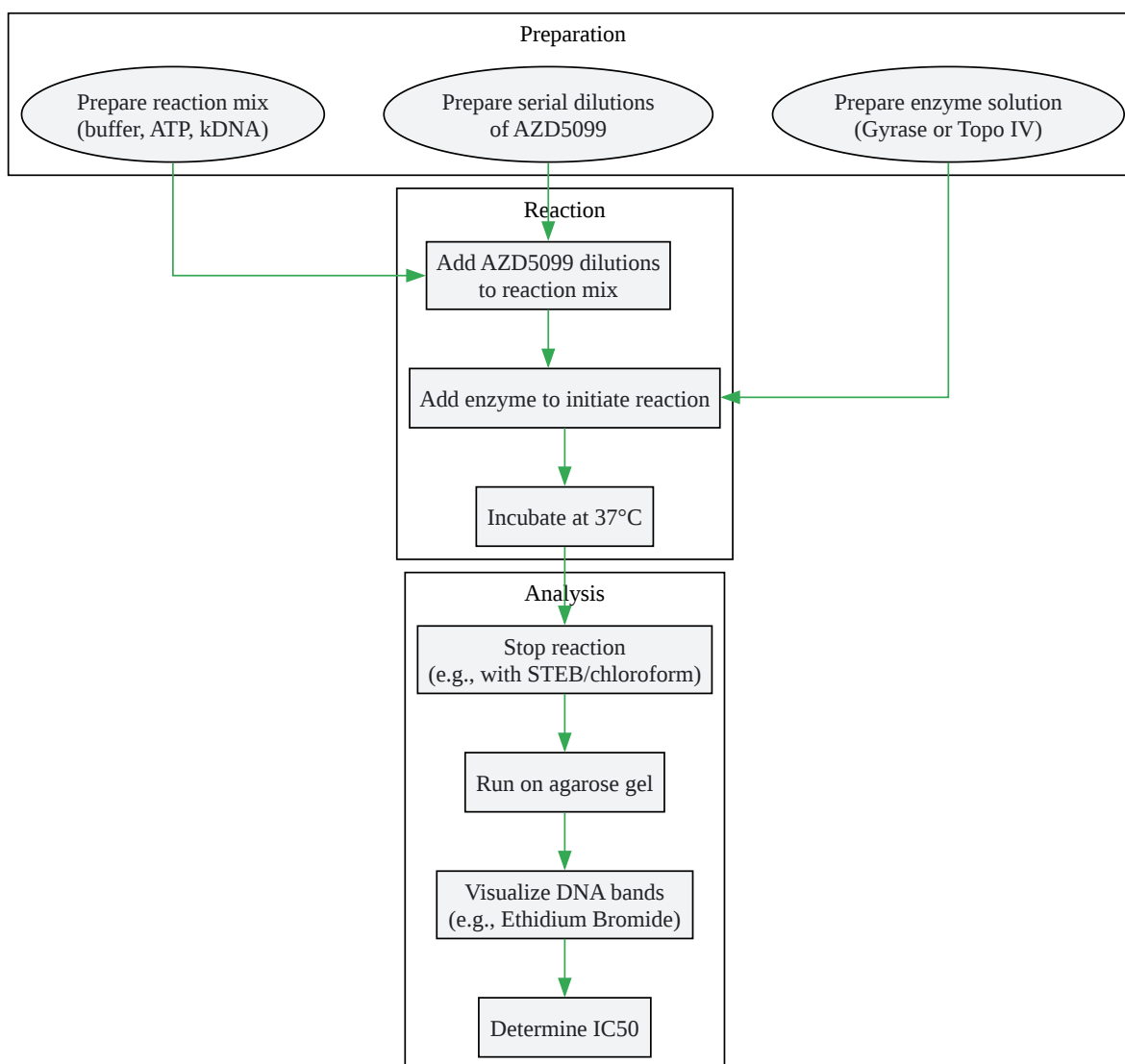
- Allow the vial of lyophilized **AZD5099** powder to equilibrate to room temperature before opening to prevent condensation.
- Carefully open the vial in a chemical fume hood.
- Add the calculated volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Gently vortex or sonicate the vial until the powder is completely dissolved. Visually inspect the solution to ensure there are no particulates.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Label the aliquots clearly with the compound name, concentration, date, and solvent.
- Store the aliquots at -80°C.

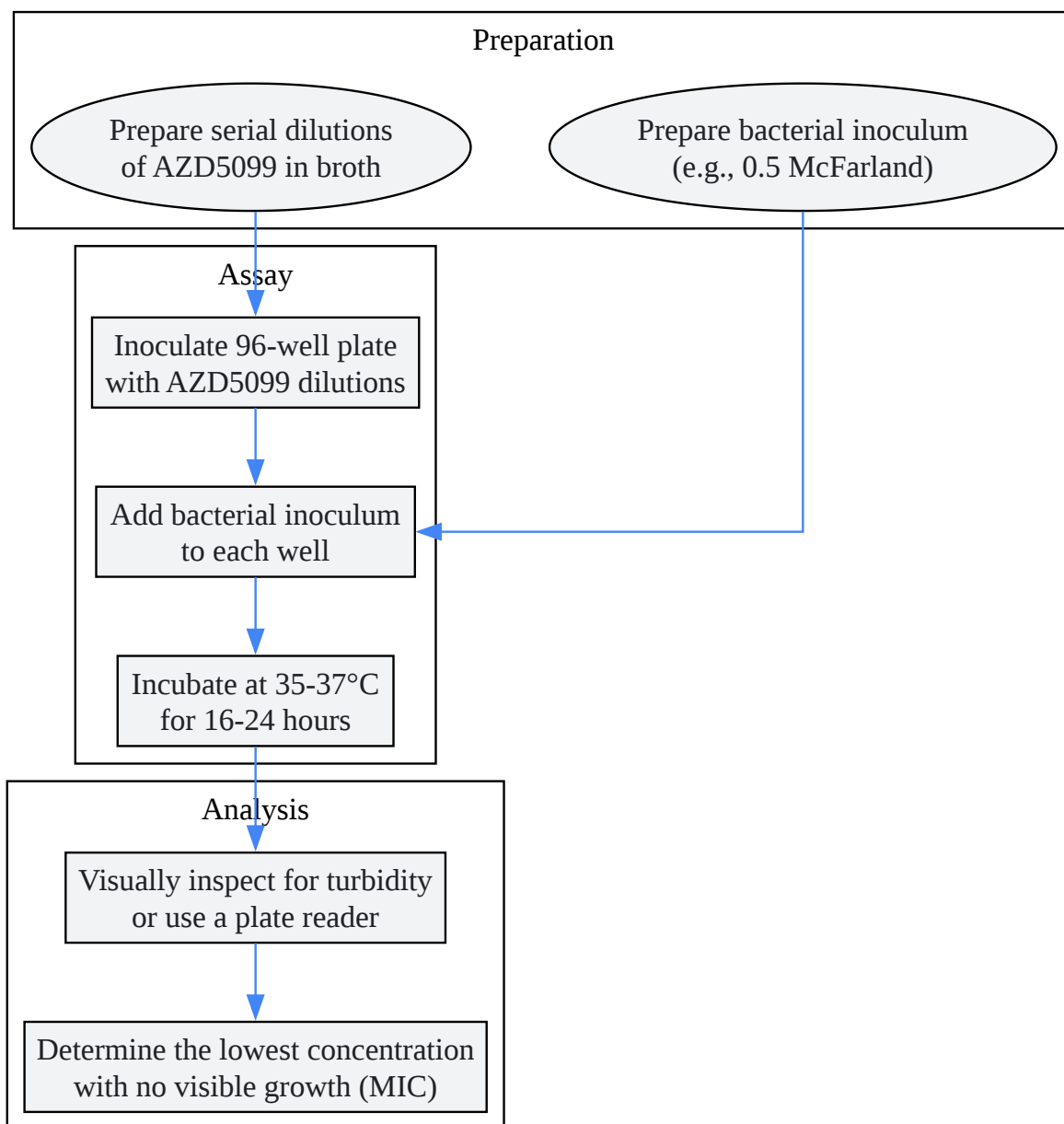
Experimental Protocols

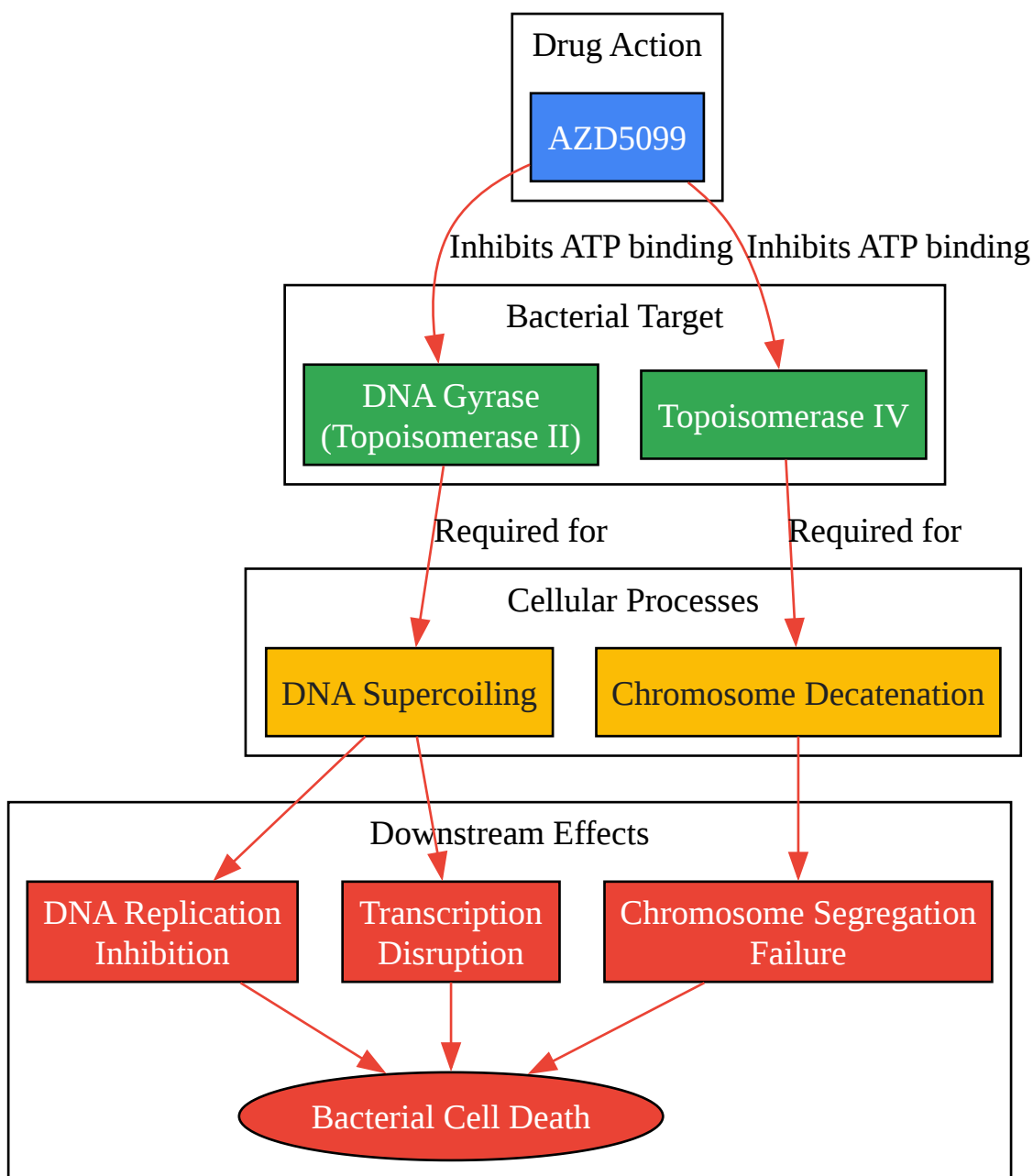
In Vitro Topoisomerase II Decatenation Assay

Objective: To determine the inhibitory activity of **AZD5099** on bacterial type II topoisomerase (DNA gyrase or topoisomerase IV) by measuring the inhibition of kinetoplast DNA (kDNA) decatenation.^{[2][3][4][5]}

Workflow:







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